Technical Guide: Biological Activity & Significance of 5-Methyl-2-propylthiazole

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Compound of Interest

Compound Name:	*5-Methyl-2-propylthiazole*
CAS No.:	*104256-95-3*
Cat. No.:	*B026419*

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Part 1: Executive Summary & Chemical Identity

5-Methyl-2-propylthiazole (CAS: 37645-62-8) is a volatile heterocyclic compound belonging to the 2,5-disubstituted thiazole class. While structurally related to potent rodent pheromones (e.g., 2-sec-butyl-4,5-dihydrothiazole), this fully aromatic derivative is primarily characterized as a potent flavor toxicant found in roasted foods (Maillard reaction products) and nature-identical flavor formulations.

Its significance lies in its low odor threshold and specific "roasted/nutty/green" sensory profile, making it a critical target for gas chromatography-olfactometry (GC-O) studies and a candidate for structure-activity relationship (SAR) studies in olfactory receptor binding.

Physicochemical Profile

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Property	Value	Note
IUPAC Name	5-Methyl-2-propyl-1,3-thiazole	-
CAS Number	37645-62-8	-
FEMA Number	3603	GRAS (Generally Recognized As Safe)
Molecular Formula	$C_7H_{11}NS$	-
Molecular Weight	141.23 g/mol	-
LogP (Predicted)	~2.5 - 2.8	Lipophilic, crosses biological membranes easily
Odor Threshold	~10-50 ppb (water)	Highly potent sensory trigger
Odor Descriptors	Roasted, Nutty, Green, Vegetable	Concentration-dependent profile

Part 2: Biological Significance & Mechanism of Action

Olfactory Receptor Activation (Primary Activity)

The primary biological activity of **5-Methyl-2-propylthiazole** is the activation of G-protein coupled receptors (GPCRs) within the olfactory epithelium. Unlike its dihydrothiazole analogs which trigger innate fear/aggression responses in rodents (via the Vomeronasal Organ), this aromatic thiazole functions primarily through the main olfactory system.

- Mechanism: The lipophilic thiazole ring intercalates into the hydrophobic pocket of specific Olfactory Receptors (ORs). The 2-propyl chain provides steric bulk necessary for receptor locking, while the nitrogen atom likely acts as a hydrogen bond acceptor for serine/threonine residues in the receptor active site.

- Signaling Pathway: Binding triggers the cAMP-dependent transduction cascade.

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Figure 1: Signal transduction pathway for thiazole-mediated olfactory detection.

Metabolic Fate & Safety

As a FEMA GRAS substance, the metabolic pathway of **5-Methyl-2-propylthiazole** is well-characterized by JECFA (Joint FAO/WHO Expert Committee on Food Additives).

- Phase I Metabolism: The alkyl side chains (propyl and methyl) undergo omega-oxidation and hydroxylation by Cytochrome P450 enzymes (CYP450).
- Phase II Metabolism: The resulting alcohols/acids are conjugated with glucuronic acid or sulfate and excreted in urine. The thiazole ring itself is generally stable but can undergo S-oxidation or ring opening under extreme oxidative stress.

Part 3: Synthesis Protocol (Hantzsch Thiazole Synthesis)

The most robust method for synthesizing **5-Methyl-2-propylthiazole** is the Hantzsch Thiazole Synthesis. This condensation reaction between a thioamide and an

-halo ketone is self-validating due to the formation of a crystalline intermediate (in some variations) or distinct TLC spot shifts.

Reagents Required[1][3][4][5][6]

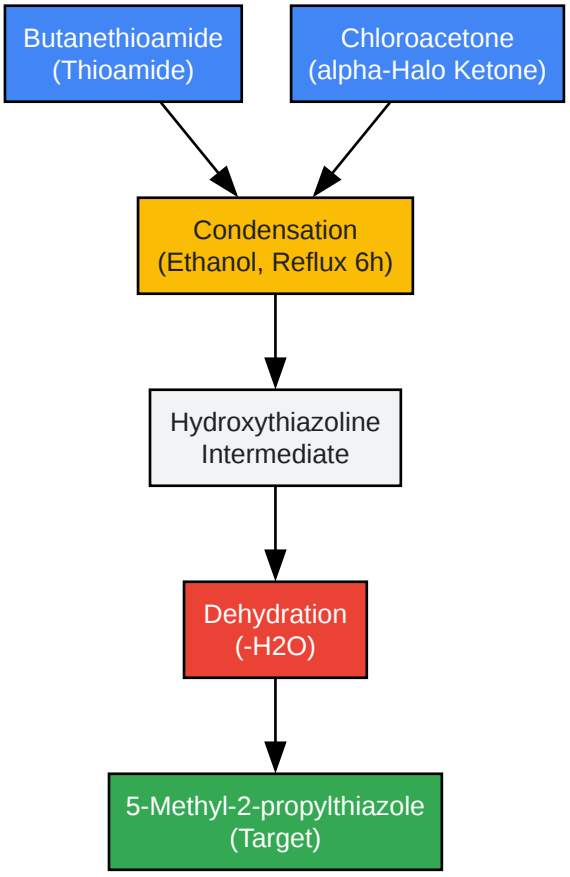
- Butanethioamide (Precursor A): Provides the N-C-S skeleton and the 2-propyl group.
- Chloroacetone (Precursor B): Provides the C-C backbone and the 5-methyl group.
- Ethanol (Absolute): Solvent.[1]
- Magnesium Sulfate ($MgSO_4$): Drying agent.

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Step-by-Step Protocol

- Preparation: In a 250 mL round-bottom flask equipped with a reflux condenser, dissolve 0.1 mol of Butanethioamide in 50 mL of absolute ethanol.
- Addition: Add 0.11 mol of Chloroacetone dropwise over 20 minutes while stirring. Note: Chloroacetone is a lacrymator; perform in a fume hood.
- Reflux: Heat the mixture to reflux (approx. 78°C) for 4–6 hours.
  - Validation Check: Monitor reaction progress via TLC (Silica gel, Hexane:EtOAc 8:2). The starting thioamide spot should disappear.
- Work-up:
  - Cool the reaction mixture to room temperature.
  - Evaporate the ethanol under reduced pressure (Rotavap).
  - Neutralize the residue with saturated Sodium Bicarbonate ($NaHCO_3$) solution to pH 8.
  - Extract with Diethyl Ether (3 x 50 mL).
- Purification:
  - Dry the combined organic layers over anhydrous $MgSO_4$.
  - Filter and concentrate.
  - Distillation: Purify the crude oil via vacuum distillation (approx. 80–90°C at 10 mmHg) to obtain the pure thiazole as a pale yellow liquid.

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Figure 2: Hantzsch synthesis pathway for **5-Methyl-2-propylthiazole**.

Part 4: Analytical Characterization

For researchers verifying the identity of the synthesized or isolated compound, the following GC-MS parameters are the industry standard.

Gas Chromatography - Mass Spectrometry (GC-MS) Data

- Column: DB-5ms or equivalent non-polar capillary column (30m x 0.25mm).
- Carrier Gas: Helium at 1 mL/min.
- Temperature Program: 50°C (hold 2 min)

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10°C/min

240°C.

- Retention Index (RI): ~1150–1180 (on DB-5).

Fragmentation Pattern (EI, 70eV):

- Molecular Ion (M+): m/z 141 (Distinct, medium intensity).
- Base Peak: m/z 113 (Loss of ethylene from propyl chain via McLafferty rearrangement).
- Key Fragments:
  - m/z 71 (Thiazole ring fragment).
  - m/z 41 (Propyl cation).

Part 5: Safety & Regulatory Status

- FEMA GRAS: 3603. Approved for use in food flavoring.
- JECFA Evaluation: Evaluated under the "Thiazoles, Thiophene, Thiazoline and Thienyl Derivatives" structural group. No safety concern at current levels of intake.
- Handling: Combustible liquid. Irritant to eyes and skin.[2] Handle with standard organic synthesis PPE (gloves, goggles, fume hood).

References

- Flavor and Extract Manufacturers Association (FEMA).FEMA Flavor Ingredient Library: **5-Methyl-2-propylthiazole** (FEMA 3603). [Link]
- World Health Organization (WHO) / JECFA.Safety evaluation of certain food additives: Thiazoles and related substances.[3] WHO Food Additives Series: 50.[3] [Link]
- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 37645-62-8. [Link]

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- The Good Scents Company.5-methyl-2-propyl thiazole: Odor and Flavor Properties. [Link]
- Leffingwell & Associates.Odor Thresholds in Water (ppb). [Link]

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- 3. femaflavor.org [femaflavor.org]

- To cite this document: BenchChem. [Technical Guide: Biological Activity & Significance of 5-Methyl-2-propylthiazole]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b026419/docs#technical-guide-biological-activity-significance-of-5-methyl-2-propylthiazole]

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